

# Physical and chemical properties of 4-Phenylcyclohexanone

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## Compound of Interest

Compound Name: 4-Phenylcyclohexanone

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## An In-depth Technical Guide to 4-Phenylcyclohexanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties, reactivity, and applications of **4-Phenylcyclohexanone**. The information is intended to support laboratory research, chemical synthesis, and drug development activities. All quantitative data is summarized in structured tables, and key experimental methodologies are detailed.

## Core Properties and Identifiers

**4-Phenylcyclohexanone** is a white to off-white crystalline powder.<sup>[1]</sup> It is a versatile ketone used as a key intermediate in the synthesis of various organic compounds.<sup>[1][2]</sup>

## Chemical Identifiers

Identifier	Value
CAS Number	4894-75-1[2][3][4][5][6]
IUPAC Name	4-phenylcyclohexan-1-one[7][8][9]
EC Number	225-517-0[3][4][5]
MDL Number	MFCD00001641[2][4][5][6]
Beilstein Registry No.	2045904[3][5]
PubChem CID	78605[8][10]
Synonyms	4-Phenylcyclohexan-1-one, Phenylcyclohexanone, Cyclohexanone, 4-phenyl-[2][3]

## Molecular and Physical Data

The fundamental molecular and physical characteristics of **4-Phenylcyclohexanone** are summarized below.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O[3][4][6]
Molecular Weight	174.24 g/mol [3][4][5][6]
Appearance	Off-white to cream powder or crystals[1][3][7][11]
Melting Point	73-82 °C[2][5][7][12]
Boiling Point	158-160 °C at 12-16 mmHg[2][4]
Flash Point	>100 °C (>212 °F)[2][13]
Density	~0.97 - 1.042 g/cm <sup>3</sup> [2][14]
Solubility	Insoluble in water; Soluble in organic solvents[3][9][14]
Vapor Pressure	No information available[13]

## Spectral Data

Full spectral data is available from various chemical databases.

- $^1\text{H}$  NMR: Spectra available.[\[15\]](#) Key shifts can be observed in deuterated chloroform ( $\text{CDCl}_3$ ).[\[15\]](#)
- $^{13}\text{C}$  NMR: Spectra available.[\[16\]](#)[\[17\]](#) The carbonyl carbon and aromatic carbons show characteristic shifts.[\[18\]](#)
- Mass Spectrometry (MS): GC-MS data confirms a molecular weight of 174.24.[\[4\]](#)[\[19\]](#)
- Infrared (IR): IR spectra show characteristic peaks for the carbonyl group ( $\text{C}=\text{O}$ ) and aromatic ring.[\[20\]](#)

## Chemical Profile and Reactivity

**4-Phenylcyclohexanone** exhibits reactivity typical of a ketone, making it a valuable precursor in organic synthesis.

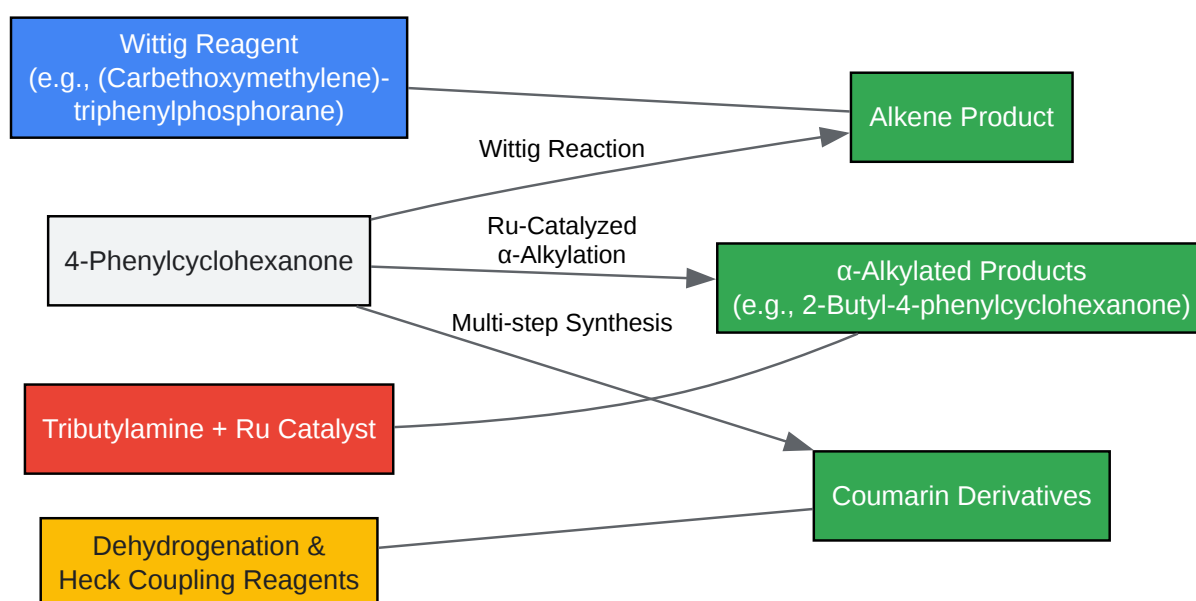
- Stability: The compound is stable under normal temperatures and pressures and recommended storage conditions.[\[3\]](#)[\[13\]](#)
- Incompatibilities: It is incompatible with strong oxidizing agents.[\[3\]](#)[\[13\]](#)
- Hazardous Decomposition: Upon combustion, it may produce carbon monoxide, carbon dioxide, and other irritating and toxic gases.[\[3\]](#)[\[13\]](#)

## Key Reactions

**4-Phenylcyclohexanone** serves as a substrate for several important chemical transformations:

- Ruthenium-Catalyzed  $\alpha$ -Alkylation: It reacts with tributylamine in the presence of a Ruthenium catalyst to yield  $\alpha$ -alkylated products like 2-butyl-**4-phenylcyclohexanone** and 2,6-dibutyl-**4-phenylcyclohexanone**.[\[2\]](#)[\[21\]](#)

- **Wittig Reaction:** The compound undergoes Wittig reactions with stabilized phosphorus ylides, such as (carbethoxymethylene)triphenylphosphorane, often facilitated by microwave irradiation to form alkenes.[2][21]
- **Synthesis of Coumarins:** It is used as a starting material in the preparation of coumarins through dehydrogenation and Heck coupling reactions.[1][2]
- **Polymer Monomer Synthesis:** It is a precursor for creating new cardo diamine monomers, specifically 1,1-bis[4-(4-aminophenoxy)phenyl]-4-phenylcyclohexane, which are used in advanced polymer development.[1][2]



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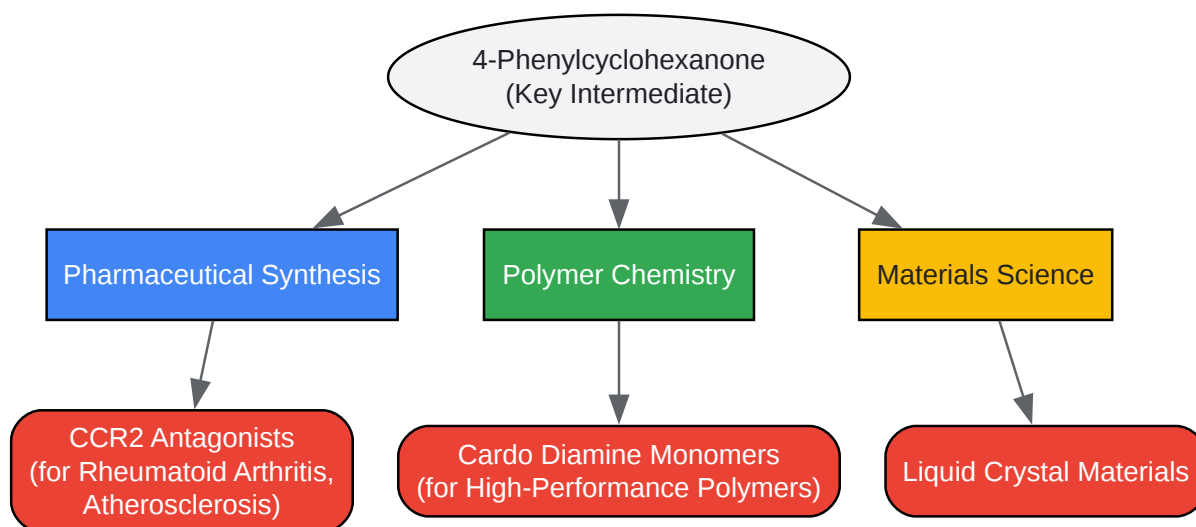
Caption: Key reactivity pathways of **4-Phenylcyclohexanone**.

## Applications in Research and Development

The unique structure of **4-Phenylcyclohexanone** makes it a valuable intermediate in several high-value applications.

- **Pharmaceuticals:** It is a key intermediate in the synthesis of CCR2 (C-C chemokine receptor 2) antagonists.[1][2] These antagonists are investigated for the treatment of inflammatory diseases such as rheumatoid arthritis and atherosclerosis.[1][2]

- **Polymer Chemistry:** Used to prepare specialized cardo diamine monomers, which impart unique properties like thermal stability and solubility to polyimides and other high-performance polymers.[\[1\]](#)[\[2\]](#)
- **Liquid Crystals:** The rigid phenylcyclohexyl structure is a common motif in liquid crystal materials.[\[11\]](#)[\[22\]](#)
- **Organic Synthesis:** It serves as a versatile building block for preparing complex molecules, including coumarins, which have applications in pharmaceuticals, dyes, and agrochemicals.[\[1\]](#)[\[2\]](#)



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Caption: Major application areas for **4-Phenylcyclohexanone**.

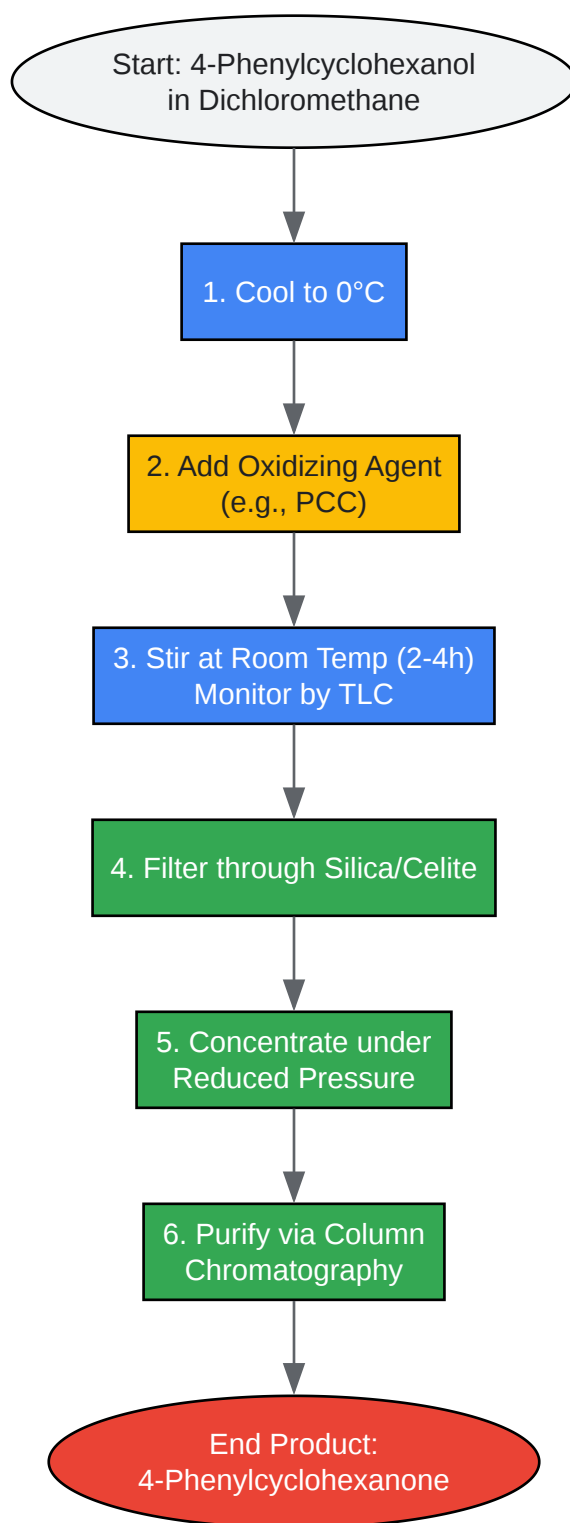
## Experimental Protocols

The following are representative protocols for key reactions involving **4-Phenylcyclohexanone**. Researchers should adapt these procedures based on specific laboratory conditions and safety assessments.

### Protocol: Synthesis via Oxidation of 4-Phenylcyclohexanol

This protocol is adapted from general methods for oxidizing secondary alcohols to ketones.

- **Setup:** To a round-bottom flask equipped with a magnetic stirrer, add 4-phenylcyclohexanol (1 equivalent) and a suitable organic solvent (e.g., dichloromethane) under an inert atmosphere. Cool the mixture to 0 °C in an ice bath.
- **Oxidation:** Slowly add an oxidizing agent (e.g., pyridinium chlorochromate (PCC), 1.5 equivalents) portion-wise to the stirred solution, maintaining the temperature at 0-5 °C.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:** Upon completion, filter the mixture through a pad of silica gel or celite to remove the chromium salts, washing with additional solvent.
- **Purification:** Concentrate the filtrate under reduced pressure. Purify the resulting crude residue by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield pure **4-Phenylcyclohexanone**.
- **Characterization:** Confirm the identity and purity of the product using NMR and Mass Spectrometry.



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Caption: Workflow for the synthesis of **4-Phenylcyclohexanone**.

## Protocol: Microwave-Assisted Wittig Reaction

This protocol is a general guideline for the olefination of **4-Phenylcyclohexanone**.

- **Preparation:** In a microwave-safe reaction vessel, combine **4-Phenylcyclohexanone** (1 equivalent) and a stabilized phosphorus ylide like (carbethoxymethylene)triphenylphosphorane (1.1 equivalents). A high-boiling point, microwave-compatible solvent (e.g., toluene or DMF) may be used, or the reaction can be run under solvent-free conditions.
- **Microwave Irradiation:** Seal the vessel and place it in a microwave reactor. Irradiate the mixture at a set temperature (e.g., 120-150 °C) for a short duration (e.g., 5-20 minutes). Power and time should be optimized for the specific instrument and scale.
- **Workup:** After cooling, dilute the reaction mixture with a suitable solvent like diethyl ether or ethyl acetate.
- **Purification:** The triphenylphosphine oxide byproduct often precipitates and can be removed by filtration. Wash the filtrate with water and brine, then dry over anhydrous magnesium sulfate.<sup>[18]</sup> Concentrate the solvent and purify the crude product by flash chromatography to isolate the desired alkene.

## Safety, Handling, and Storage

- **Handling:** Use with adequate ventilation.<sup>[3]</sup> Avoid contact with skin, eyes, and clothing.<sup>[3][13]</sup> Wash thoroughly after handling.<sup>[3]</sup> Minimize dust generation.<sup>[3]</sup>
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances like oxidizing agents.<sup>[3][13]</sup> Keep containers tightly closed when not in use.<sup>[3][13]</sup>
- **Personal Protective Equipment (PPE):**
  - **Eyes:** Wear appropriate protective eyeglasses or chemical safety goggles.<sup>[3][13]</sup>
  - **Skin:** Wear appropriate protective gloves and clothing to prevent skin exposure.<sup>[3][13]</sup>
  - **Respiratory:** If dust is generated, use a NIOSH-approved respirator (e.g., N95 dust mask).<sup>[3][14]</sup>



- Fire Fighting: Use water spray, dry chemical, carbon dioxide, or appropriate foam to extinguish fires.[3][13] Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][13]

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